

What is the chemical structure of Meranzin?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Meranzin

Cat. No.: B015861

[Get Quote](#)

An In-depth Technical Guide to the Chemical Structure and Properties of **Meranzin**

Introduction

Meranzin is a naturally occurring coumarin, a class of organic compounds belonging to the benzopyrone family.[1] It is found in various plant species, including the peels of Citrus maxima (pomelo), Fructus aurantii, Triphasia trifolia, Cnidium monnieri, and Murraya exotica.[2][3][4][5] This compound and its hydrated form, **Meranzin** hydrate, have garnered significant interest within the scientific community due to their diverse and potent biological activities.[5] Research has highlighted its potential as an anti-depressant, anti-inflammatory, analgesic, anti-fibrotic, anti-proliferative, anti-atherosclerosis, and anti-bacterial agent.[2][5][6][7][8] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, experimental protocols, and known signaling pathways of **Meranzin**.

Chemical Structure and Identifiers

Meranzin is chemically classified as a coumarin derivative.[1] Its structure features a characteristic benzopyran-2-one core, substituted with a methoxy group and an epoxide-containing side chain.[1][9] The specific stereochemistry of the epoxide group is crucial, with the naturally occurring form being the (S)-enantiomer.[9]

Table 1: Chemical Identifiers for **Meranzin** and **Meranzin** Hydrate

Identifier	Meranzin	Meranzin Hydrate
IUPAC Name	8-[[[(2S)-3,3-dimethyloxiran-2-yl]methyl]-7-methoxychromen-2-one[9]	8-[(2S)-2,3-dihydroxy-3-methylbutyl]-7-methoxychromen-2-one[10]
CAS Number	23971-42-8[9]	5875-49-0[10]
Molecular Formula	C ₁₅ H ₁₆ O ₄ [9]	C ₁₅ H ₁₈ O ₅ [10]
Molecular Weight	260.29 g/mol [11]	278.30 g/mol [10]
InChIKey	LSZONYLDFHGRDP-LBPRGKRZSA-N[9]	KGGUASRIGLRPAX-UHFFFAOYSA-N[12]
Canonical SMILES	CC1(--INVALID-LINK--CC2=C(C=CC3=C2OC(=O)C=C3)OC)C[9]	CC(C)(C(CC1=C(C=CC2=C1OC(=O)C=C2)OC)O)O[12]

Physicochemical Properties

Meranzin is a crystalline solid at room temperature.[3] Its solubility profile is typical for moderately polar organic compounds.

Table 2: Physicochemical Properties of **Meranzin**

Property	Value
Physical Description	White to off-white crystalline solid[3][11]
Melting Point	89-92 °C[11]
Boiling Point	414.8±45.0 °C (Predicted)[11]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone[3][6][11]
Optical Activity	[α] _D -48.0 to -44.0° in chloroform (0.063 g/100 mL)[11]

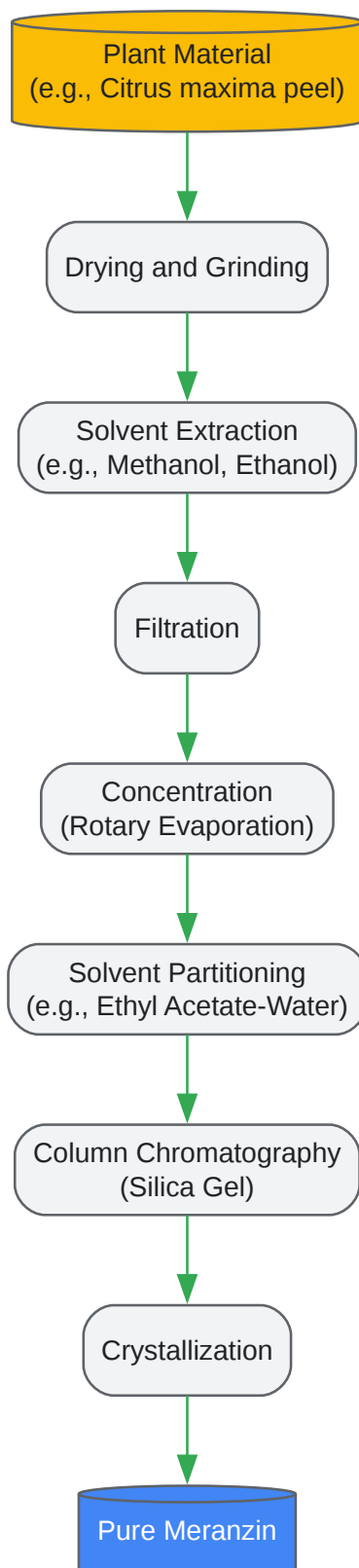
Spectroscopic Data

The structure of **Meranzin** has been elucidated using various spectroscopic techniques. Mass spectrometry data is available, and techniques like GC-MS and LC-MS have been employed for its analysis.^[9]^[13] Nuclear Magnetic Resonance (NMR) spectroscopy (¹H NMR and ¹³C NMR) and Infrared (IR) spectroscopy data have also been used for its characterization.^[9]^[14]^[15]

Experimental Protocols

Extraction from Natural Sources

Meranzin can be isolated from various plant materials, such as the peel of *Citrus maxima*.^[4] A general workflow for its extraction is outlined below.

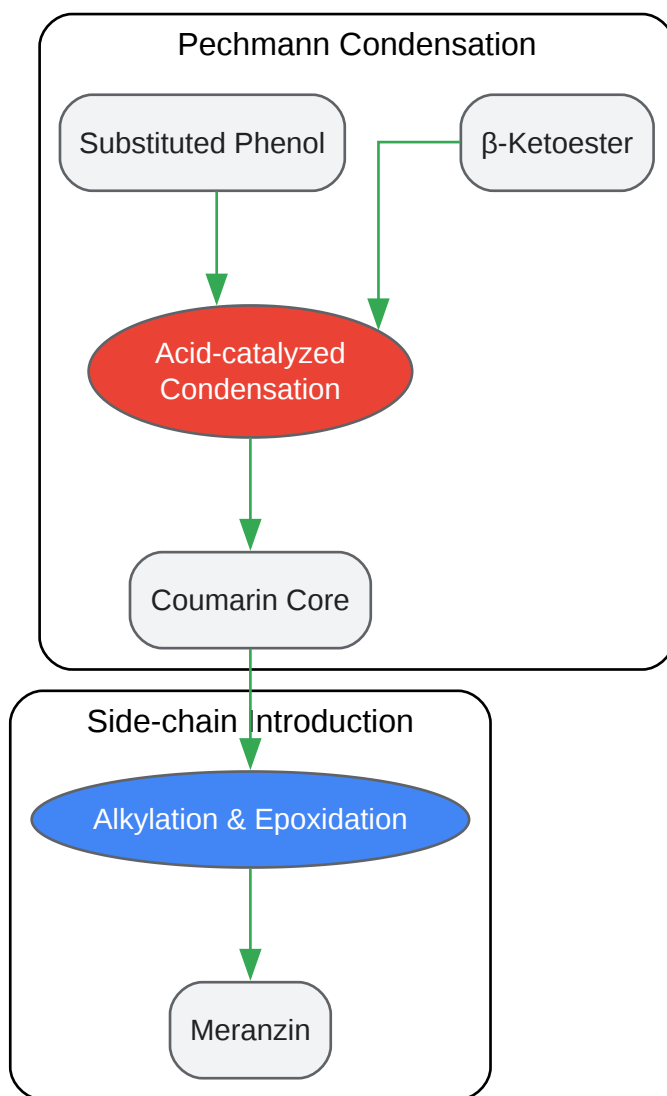


[Click to download full resolution via product page](#)

Figure 1. General workflow for the extraction of **Meranzin**.

General Synthesis Approach

While specific industrial synthesis protocols for **Meranzin** are not detailed in the provided results, the synthesis of its core coumarin structure can be achieved through established chemical reactions such as the Perkin reaction or Pechmann condensation.[16]



[Click to download full resolution via product page](#)

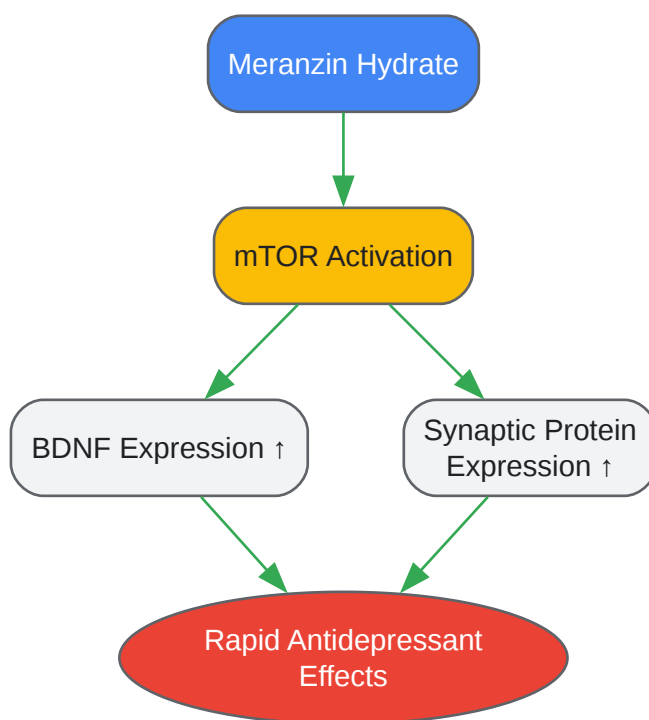
Figure 2. Conceptual synthetic pathway for **Meranzin**.

Biological Activity and Signaling Pathways

Meranzin and its hydrate exhibit a range of pharmacological effects, with their antidepressant and anti-atherosclerosis activities being of particular interest. These effects are mediated through the modulation of specific cellular signaling pathways.

Antidepressant Activity

The antidepressant-like effects of **Meranzin** hydrate are rapid and have been linked to the activation of key signaling pathways in the brain, particularly in the hippocampus.[2][17][18] One proposed mechanism involves the activation of the mTOR signaling pathway, which in turn upregulates downstream synaptic proteins like Brain-Derived Neurotrophic Factor (BDNF).[18] [19] Another related pathway implicated is the AMPA-ERK1/2-BDNF signaling cascade.[2]



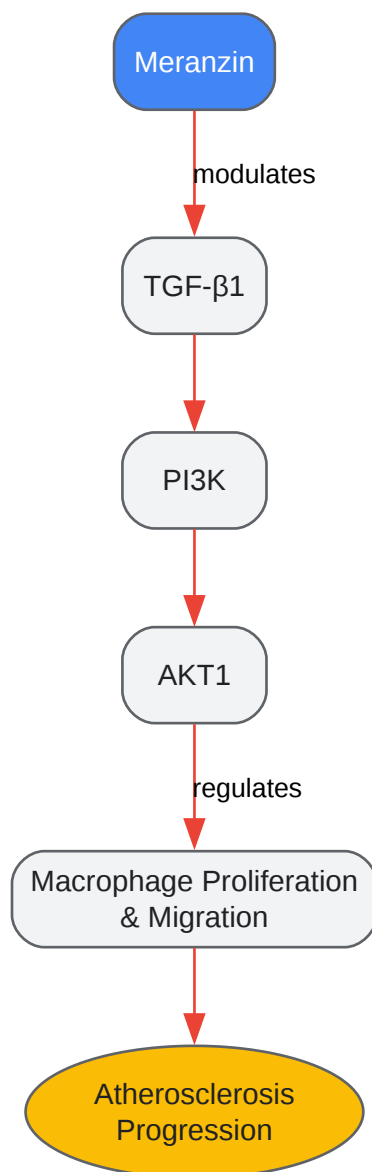
[Click to download full resolution via product page](#)

Figure 3. mTOR signaling in **Meranzin**'s antidepressant effect.

Anti-Atherosclerosis Activity

Meranzin has shown potential in alleviating atherosclerosis.[20] This is thought to occur through the modulation of the TGF- β 1/PI3K/AKT1 signaling pathway, which plays a role in the proliferation, apoptosis, and migration of cells involved in the formation of atherosclerotic

plaques.[20] By influencing this pathway, **Meranzin** may help regulate cholesterol efflux and reduce inflammation within blood vessels.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Showing Compound Meranzin (FDB021654) - FooDB [foodb.ca]
- 2. researchgate.net [researchgate.net]
- 3. Meranzin | CAS:23971-42-8 | Manufacturer ChemFaces [chemfaces.com]
- 4. natuprod.bocsci.com [natuprod.bocsci.com]
- 5. benthamdirect.com [benthamdirect.com]
- 6. caymanchem.com [caymanchem.com]
- 7. eurekaselect.com [eurekaselect.com]
- 8. Meranzin | CAS:23971-42-8 | Coumarins | High Purity | Manufacturer BioCrick [biocrick.com]
- 9. Meranzin | C15H16O4 | CID 1803558 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. Meranzin hydrate | CAS: 5875-49-0 | ChemNorm [chemnorm.com]
- 11. MERANZIN | 23971-42-8 [chemicalbook.com]
- 12. Meranzin hydrate | C15H18O5 | CID 5070783 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. Multi-Component Comparative Pharmacokinetics in Rats After Oral Administration of Fructus aurantii Extract, Naringin, Neohesperidin, and Naringin-Neohesperidin - PMC [pmc.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. spectrabase.com [spectrabase.com]
- 16. mdpi.com [mdpi.com]
- 17. researchgate.net [researchgate.net]
- 18. pubs.acs.org [pubs.acs.org]
- 19. Merazin Hydrate Produces Rapid Antidepressant Effects Depending on Activating mTOR Signaling by Upregulating Downstream... [ouci.dntb.gov.ua]
- 20. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [What is the chemical structure of Meranzin?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015861#what-is-the-chemical-structure-of-meranzin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com